

Application Note: Quantitative Analysis of Posaconazole in Human Plasma by LC-MS/MS

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Compound of Interest

Compound Name: *O-Benzyl Posaconazole-4-hydroxyphenyl-d4*

Cat. No.: *B12412611*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Posaconazole is a broad-spectrum triazole antifungal agent used for the treatment and prophylaxis of invasive fungal infections. Therapeutic drug monitoring (TDM) of posaconazole is crucial to ensure efficacy and minimize toxicity due to its variable pharmacokinetics. This document provides a detailed protocol for the quantitative analysis of posaconazole in human plasma using liquid chromatography-tandem mass spectrometry (LC-MS/MS), a highly sensitive and specific method.

Experimental Protocols

This section outlines the materials, reagents, and detailed procedures for sample preparation, and LC-MS/MS analysis.

Materials and Reagents

- Posaconazole reference standard
- Posaconazole-d4 (internal standard)[1][2]
- HPLC grade methanol and acetonitrile[1]

- Formic acid, reagent grade[1]
- Deionized water
- Human plasma (K2EDTA)[3]
- Volumetric flasks and pipettes
- Microcentrifuge tubes
- Centrifuge
- Vortex mixer

Standard and Quality Control Sample Preparation

- Stock Solutions: Prepare primary stock solutions of posaconazole (100 µg/mL) and posaconazole-d4 (IS) (100 µg/mL) in methanol.[1]
- Working Standard Solutions: Prepare working standard solutions of posaconazole by diluting the primary stock solution with methanol to create calibration standards.[1] A separate working solution for the internal standard (e.g., 1 µg/mL) is also prepared by diluting the IS stock solution with methanol.[1]
- Calibration Curve and Quality Control (QC) Samples: Spike blank human plasma with the posaconazole working solutions to create calibration standards at concentrations ranging from 2 to 1000 ng/mL.[1][2] Similarly, prepare QC samples at low, medium, and high concentrations (e.g., 2, 800, and 1600 ng/mL).[4]

Sample Preparation: Protein Precipitation

Protein precipitation is a common, simple, and rapid method for extracting posaconazole from plasma.[1][5][6]

- Pipette 100 µL of plasma sample (calibrator, QC, or unknown) into a microcentrifuge tube.
- Add 10 µL of the internal standard working solution (Posaconazole-d4).

- Add 300 μ L of acetonitrile to precipitate the plasma proteins.[1][7]
- Vortex the mixture for 1 minute.
- Centrifuge at 14,000 rpm for 10 minutes.
- Transfer the supernatant to a clean tube or vial for LC-MS/MS analysis.

LC-MS/MS Conditions

The following are typical LC-MS/MS parameters for posaconazole analysis. Optimization may be required based on the specific instrumentation used.

Liquid Chromatography (LC) Parameters

Parameter	Value
Column	C18 column (e.g., 50 mm \times 2.0 mm, 5 μ m)[1]
Mobile Phase	Acetonitrile, water, and formic acid (55:45:0.1, v/v/v)[1][2]
Flow Rate	0.25 mL/min[1][2]
Injection Volume	10 μ L[1]
Column Temp.	40 $^{\circ}$ C
Autosampler Temp	10 $^{\circ}$ C[4]
Run Time	Approximately 3.0 minutes[1]

Mass Spectrometry (MS) Parameters

Parameter	Value
Ionization Mode	Electrospray Ionization (ESI), Positive[1]
Scan Type	Multiple Reaction Monitoring (MRM)
MRM Transitions	Posaconazole: m/z 701.5 → 683.3[1] Posaconazole-d4 (IS): m/z 705.5 → 687.3[1]
Ion Source Temp.	350 °C[1]
IonSpray Voltage	4900 V[1]
Collision Energy	Posaconazole: 46 eV Posaconazole-d4: 24 eV[1]

Data Presentation: Quantitative Summary

The following tables summarize the quantitative data from various validated methods for posaconazole analysis in human plasma.

Table 1: Linearity and Lower Limit of Quantification (LLOQ)

Method	Linearity Range (ng/mL)	LLOQ (ng/mL)
LC-MS/MS (Acetonitrile Precipitation)	2 - 1000[1][2]	2[1][2]
LC-MS/MS (Solid Phase Extraction)	5 - 5000[8]	5[8]
UPLC-MS/MS (Acetonitrile/Methanol Precipitation)	14 - 12000[5]	14[5]
LC-MS/MS (Protein Precipitation)	5.01 - 2502.29[3]	5.01[3]
UPLC-MS/MS (Multiplex)	10 - 50000 (for azoles)	10 - 100 (for azoles)[6]

Table 2: Accuracy and Precision Data

Method	Concentration Level	Intra-day Precision (%CV)	Inter-day Precision (%CV)	Accuracy (%)
LC-MS/MS[1]	QC Low, Mid, High	Within $\pm 10\%$	Within $\pm 10\%$	Within $\pm 10\%$
LC-MS/MS[8]	QC Low, Mid, High	2.3 - 8.7%	2.3 - 8.7%	-4.6 to 2.8%
UPLC-MS/MS[5]	QC Low, Mid, High	7% \pm 4%	7% \pm 3%	103% \pm 4%
UPLC-MS/MS[4]	QC Low, Mid, High	< 5.4%	< 5.4%	-7.5 to 4.2%
		(Zanubrutinib) < 7.0%	(Zanubrutinib) < 7.0%	(Zanubrutinib) -1.6 to 3.7%
		(Posaconazole)	(Posaconazole)	(Posaconazole)

Visualizations

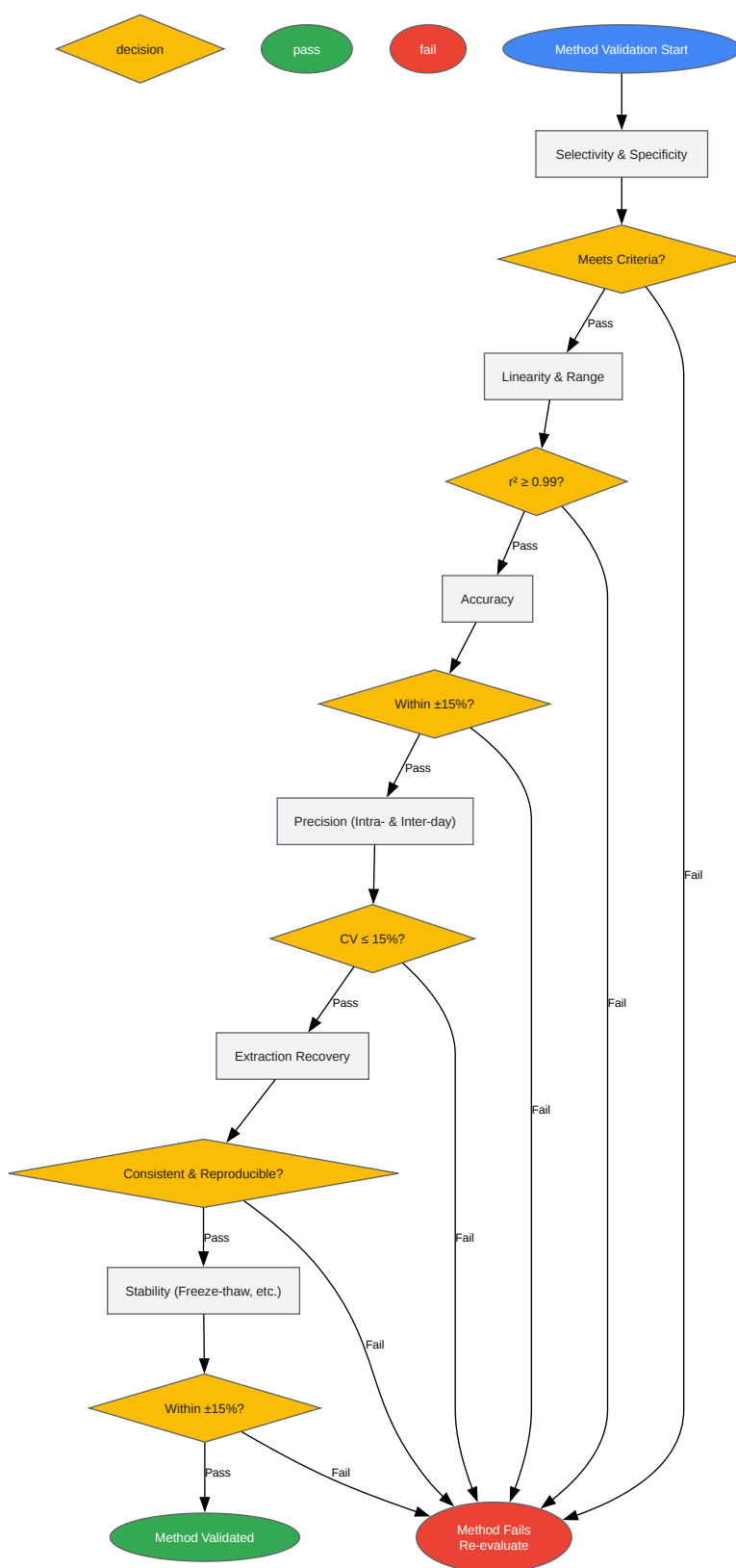
Experimental Workflow Diagram



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Caption: Experimental workflow for posaconazole analysis.

Bioanalytical Method Validation Logic



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Caption: Bioanalytical method validation decision logic.

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